

A Comprehensive Toxicological Profile of Sunset Yellow FCF: An In-depth Technical Guide

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Compound of Interest

Compound Name: *C16H10N2Na2O7S2*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the acceptable daily intake (ADI) and toxicological profile of the synthetic azo dye, Sunset Yellow FCF (FD&C Yellow No. 6). The information is compiled from various regulatory bodies and scientific studies to support research and professional applications in drug development and food science.

Acceptable Daily Intake and Regulatory Status

Sunset Yellow FCF is a widely used colorant in foods, pharmaceuticals, and cosmetics.^{[1][2]} Its safety has been evaluated by several international regulatory agencies, which have established an Acceptable Daily Intake (ADI) to protect consumers. The ADI is an estimate of the amount of a substance in food or drinking water that can be consumed daily over a lifetime without presenting an appreciable risk to health.

Different regulatory bodies have set similar ADI levels for Sunset Yellow FCF. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) and the European Food Safety Authority (EFSA) have established an ADI of 0-4 mg/kg of body weight per day.^{[3][4][5][6][7]} In the United States, the Food and Drug Administration (FDA) has also approved its use with an acceptable daily intake of 3.75 mg/kg.^[3]

Quantitative Toxicological Data

The toxicological profile of Sunset Yellow FCF has been characterized through a range of studies. The following table summarizes key quantitative data from these assessments.

Parameter	Value	Species	Reference
Acceptable Daily Intake (ADI)	0-4 mg/kg bw/day	Human	JECFA, EFSA[3][4][5][6][7]
3.75 mg/kg bw/day	Human	US FDA[3]	
No-Observed-Adverse-Effect Level (NOAEL)	375 mg/kg bw/day	Rat	EFSA[5][6]
1,475 mg/kg bw/day (28-day study)	Rat (male)	Bastaki et al., 2019[8]	
Lowest-Observed-Adverse-Effect Level (LOAEL)	250 mg/kg bw/day (effects on testes)	Rat	EFSA Scientific Opinion, 2009[9]

Toxicological Profile

Metabolism and Pharmacokinetics

Upon oral ingestion, Sunset Yellow FCF is poorly absorbed from the gastrointestinal tract. The primary metabolic pathway involves the reductive fission of the azo linkage by intestinal microflora.[10][11] This process generates aromatic amines, principally sulfanilic acid and 1-amino-2-naphthol-6-sulfonic acid, which are then partially absorbed and subsequently excreted.[10][11]



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Metabolism of Sunset Yellow FCF.

Genotoxicity

The genotoxic potential of Sunset Yellow FCF has been investigated in numerous in vitro and in vivo studies. While some in vitro studies on human lymphocytes have suggested potential for cytotoxicity and genotoxicity at high concentrations[10][12][13], the majority of in vivo studies have concluded that Sunset Yellow FCF is not genotoxic. For instance, in vivo micronucleus tests in mice did not show a significant genotoxic effect.[14]

Carcinogenicity

Long-term carcinogenicity studies in animals have not provided evidence of a carcinogenic potential for Sunset Yellow FCF at doses relevant to human exposure.[3]

Reproductive and Developmental Toxicity

Reproductive and developmental toxicity studies have been conducted to assess the potential effects of Sunset Yellow FCF on fertility, pregnancy, and offspring development. Some studies have reported adverse effects on reproductive and neurobehavioral parameters in mice at high doses.[15] However, other studies in rats did not find negative effects on the reproductive system.[2] A 28-day study in male rats found no adverse effects on sperm quality.[8]

Hypersensitivity and Other Effects

There have been claims linking Sunset Yellow FCF to hyperactivity in children, particularly as part of the "Southampton 6" food colorings.[3] However, regulatory bodies like EFSA have concluded that the available scientific evidence does not substantiate a direct link between these color additives and behavioral effects in the general population.[3] Allergic reactions to Sunset Yellow FCF have been reported in rare cases, especially in individuals with a pre-existing sensitivity to salicylates.[16]

Experimental Protocols

The toxicological evaluation of food additives like Sunset Yellow FCF follows standardized experimental protocols, often based on guidelines from the Organisation for Economic Co-

operation and Development (OECD).

Subchronic Oral Toxicity Study (based on OECD TG 408)

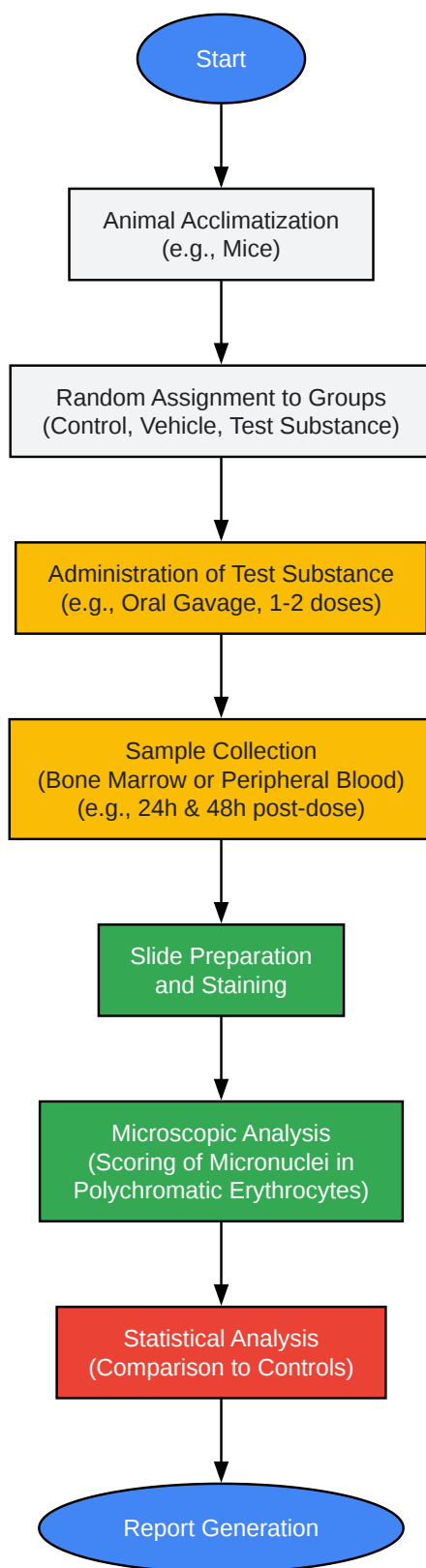
This study provides information on the adverse effects of a substance following repeated oral administration for 90 days.[\[4\]](#)[\[12\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- **Test System:** Typically rodents, often rats.
- **Administration:** The test substance is administered orally, usually via the diet, drinking water, or by gavage.
- **Dose Levels:** At least three dose levels and a control group are used. The highest dose should induce toxic effects but not mortality.
- **Observations:** Include daily clinical observations, weekly measurements of body weight and food consumption, and regular hematological and clinical biochemistry analyses.
- **Pathology:** At the end of the study, all animals undergo a full necropsy, and organs and tissues are examined histopathologically.

In Vivo Mammalian Erythrocyte Micronucleus Test (based on OECD TG 474)

This assay is used to detect damage to chromosomes or the mitotic apparatus in erythroblasts by analyzing for the presence of micronuclei in erythrocytes.[\[15\]](#)[\[16\]](#)[\[20\]](#)[\[21\]](#)

- **Test System:** Usually rodents (mice or rats).
- **Administration:** The test substance is administered via an appropriate route, typically oral gavage or intraperitoneal injection, usually in one or two doses.[\[21\]](#)
- **Sample Collection:** Bone marrow or peripheral blood is collected at specific time points after administration.[\[20\]](#)
- **Analysis:** Erythrocytes, particularly immature polychromatic erythrocytes, are scored for the presence of micronuclei. An increase in the frequency of micronucleated cells in treated animals compared to controls indicates a potential for genotoxicity.[\[15\]](#)[\[16\]](#)



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Workflow for an In Vivo Micronucleus Assay.

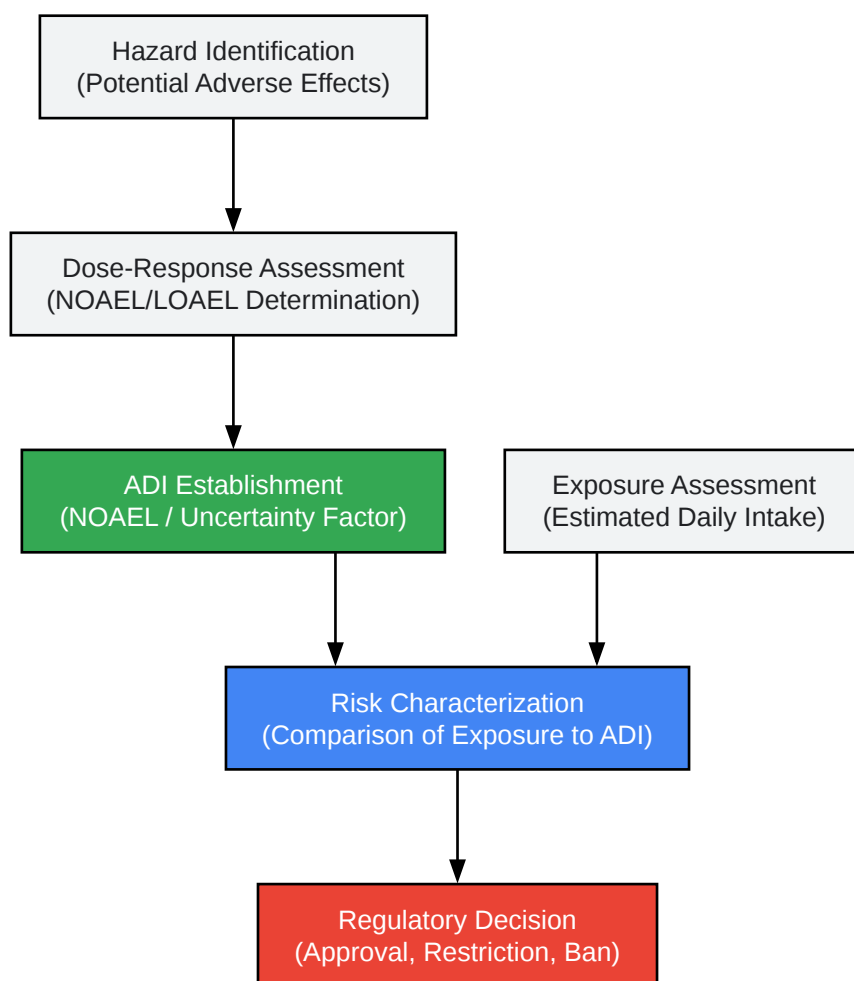
Reproduction/Developmental Toxicity Screening Test (based on OECD TG 421 & 422)

These screening studies provide initial information on the potential effects of a substance on reproductive performance and offspring development.[3]

- Test System: Typically rats.
- Administration: The test substance is administered to both males and females prior to and during mating, and to females during gestation and lactation.
- Endpoints: Include evaluation of mating performance, fertility, pregnancy outcomes, and offspring viability, growth, and development.
- Pathology: Gross and microscopic examination of reproductive organs is conducted.

Toxicological Risk Assessment Workflow

The safety assessment of a food additive like Sunset Yellow FCF follows a structured workflow to determine its potential risk to human health.



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Toxicological Risk Assessment Workflow.

Conclusion

The available toxicological data for Sunset Yellow FCF indicate that it is not a concern for genotoxicity or carcinogenicity at current levels of use. The established ADI of 0-4 mg/kg body weight per day is considered protective of public health. While some studies have raised concerns about potential effects on reproduction and behavior at high doses, and rare instances of hypersensitivity, the overall weight of evidence supports its safety when consumed within the established ADI. Continuous monitoring and further research are essential to ensure the ongoing safety of this and other food additives.

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